

Essential Safety and Operational Guidance for Handling D-Glucose-13C,d

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: D-Glucose-13C,d

Cat. No.: B12404756

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For researchers, scientists, and drug development professionals, the safe and efficient handling of isotopically labeled compounds like **D-Glucose-13C,d** is paramount. While **D-Glucose-13C,d** is not classified as a hazardous substance, adherence to proper laboratory protocols is essential due to the lack of extensive toxicological data.^{[1][2]} This guide provides immediate safety, operational, and disposal information to ensure minimal risk and maintain experimental integrity.

Personal Protective Equipment (PPE)

When handling **D-Glucose-13C,d**, a comprehensive approach to personal safety is recommended. The following personal protective equipment should be utilized:

- **Hand Protection:** Wear suitable protective gloves.^[1] Nitrile gloves are a common and effective choice for handling non-hazardous powders.
- **Eye Protection:** Safety glasses with side shields or goggles are mandatory to protect against accidental splashes or dust particles.^[1]
- **Skin and Body Protection:** A laboratory coat should be worn to prevent contamination of personal clothing.^[1] For tasks with a higher risk of dust generation, additional protective clothing may be necessary.
- **Respiratory Protection:** In situations where dust may be generated, a NIOSH/CEN approved respirator is advised.

Physical and Chemical Properties

A summary of the key physical and chemical properties of D-Glucose-13C labeled compounds is provided in the table below for easy reference.

Property	Value
Molecular Formula	C5 ¹³ CH12O6
Molecular Weight	Approximately 181.15 g/mol
Appearance	White to off-white solid/powder
Melting Point	150 - 152 °C
Solubility	Soluble in water

(Note: The exact molecular weight will vary depending on the specific isotopic labeling.)

Operational Plan: Step-by-Step Handling Protocol

A systematic workflow is critical for the safe and effective use of **D-Glucose-13C,d** in a laboratory setting.

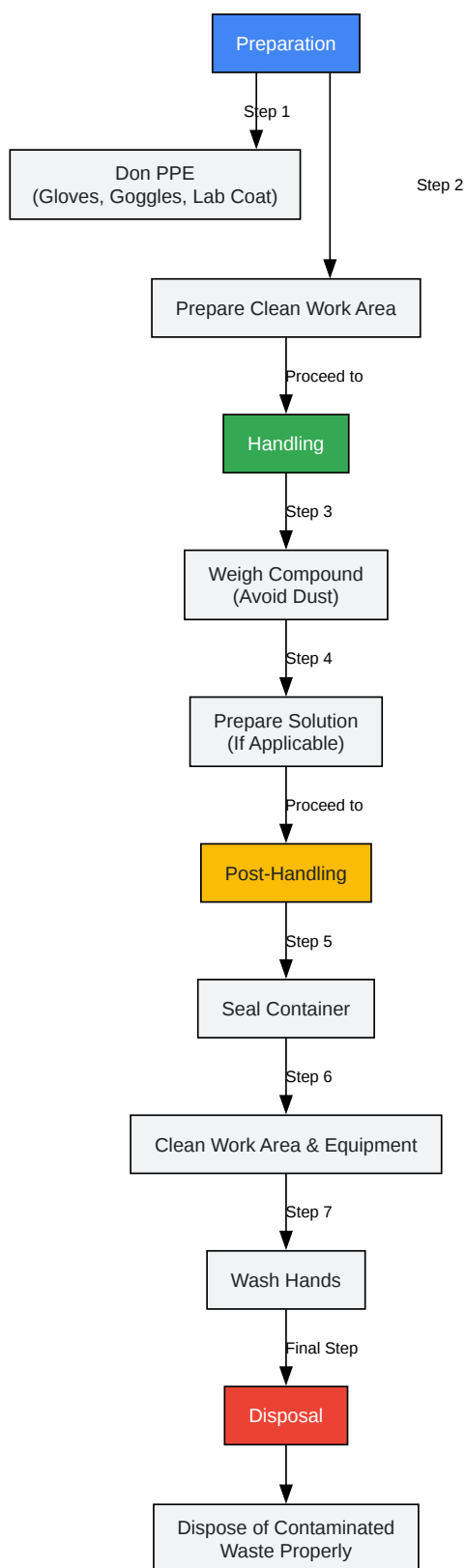
- Preparation:
 - Ensure the work area, typically a chemical fume hood or a designated benchtop space, is clean and uncluttered.
 - Verify that all necessary PPE is readily available and in good condition.
 - Have spill containment materials, such as absorbent pads, within easy reach.
- Handling:
 - Before use, allow the container of **D-Glucose-13C,d** to reach room temperature to prevent condensation.
 - Open the container in a well-ventilated area to minimize potential inhalation of any fine particles.

- Use a spatula or other appropriate tool to carefully weigh the desired amount of the compound on a calibrated balance. Avoid generating dust during this process.
- If preparing a solution, slowly add the powder to the solvent to prevent splashing.
- Post-Handling:
 - Securely close the container of **D-Glucose-13C,d** after use.
 - Clean all equipment and the work area thoroughly.
 - Wash hands with soap and water after removing gloves.

Disposal Plan

Proper disposal of **D-Glucose-13C,d** and any associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Unused Product:** Unused **D-Glucose-13C,d** should be disposed of as chemical waste. It is recommended to contact a licensed professional waste disposal service. Do not dispose of it down the drain.
- **Contaminated Materials:** Any materials, such as gloves, absorbent pads, or weighing paper, that come into contact with **D-Glucose-13C,d** should be placed in a sealed, labeled container for chemical waste disposal.
- **Empty Containers:** Empty containers should be rinsed with an appropriate solvent, and the rinsate should be collected as chemical waste. The clean container can then be disposed of according to laboratory and local regulations.



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Caption: Workflow for the safe handling of **D-Glucose-13C,d**.

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References

- 1. isotope.com [isotope.com]
- 2. sigmaaldrich.cn [sigmaaldrich.cn]
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